

Technical Guide: Physical and Chemical Properties of Phosmet Oxon Solid Powder

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Compound of Interest

Compound Name: *Phosmet oxon*

Cat. No.: *B1677708*

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Introduction

Phosmet oxon is the oxygen analog and a primary metabolite of phosmet, a non-systemic organophosphate insecticide. The transformation of the parent compound, phosmet, to **phosmet oxon** involves the oxidative desulfuration of the phosphorodithioate group to a phosphorothioate, a reaction that significantly increases its toxicity. This bioactivation is a critical aspect of its mechanism of action, which involves the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals. This technical guide provides a comprehensive overview of the known physical and chemical properties of **phosmet oxon** in its solid powder form, intended to support research, drug development, and safety assessment activities.

Chemical Identity and Structure

Identifier	Value
Common Name	Phosmet Oxon
IUPAC Name	2-(dimethoxyphosphorylsulfanylmethyl)isoindole-1,3-dione
CAS Number	3735-33-9[1]
Molecular Formula	C ₁₁ H ₁₂ NO ₅ PS[1]
Molecular Weight	301.26 g/mol [1]
Canonical SMILES	COP(=O)(OC)SCN1C(=O)C2=CC=CC=C2C1=O[2]
InChI Key	BEMXOWRVWRNPPL-UHFFFAOYSA-N[2]

Physical Properties

The physical properties of **phosmet oxon** solid powder are summarized in the table below. These characteristics are essential for handling, formulation, and storage.

Property	Value	Source
Appearance	Off-white crystalline solid	
Melting Point	Not explicitly found for phosmet oxon; Phosmet (parent compound) melts at 72-72.7 °C	
Boiling Point	Decomposes before boiling	
Solubility in Water	15.2 mg/L at 20 °C (for Phosmet)	
Solubility in Organic Solvents	Soluble in DMSO. Phosmet (parent compound) is soluble in acetone, benzene, toluene, and xylene.	
Partition Coefficient (log P)	2.8 (for Phosmet)	
Vapor Pressure	4.9×10^{-7} mm Hg at 25°C (for Phosmet)	

Chemical Properties and Stability

Phosmet oxon is an organophosphate and, as such, is susceptible to hydrolysis, particularly under alkaline conditions. It is considered a more potent acetylcholinesterase inhibitor than its parent compound, phosmet. Information on the stability of **phosmet oxon** indicates that it is relatively stable in frozen samples of various commodities for extended periods.

Experimental Protocols

The determination of the physical and chemical properties of chemical substances is standardized by internationally recognized guidelines to ensure consistency and comparability of data. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of guidelines for the testing of chemicals. The following protocols are recommended for the characterization of **phosmet oxon** solid powder.

Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance. For a crystalline solid like **phosmet oxon**, the capillary tube method is commonly employed.

- Principle: A small amount of the powdered substance is packed into a capillary tube and heated in a controlled manner. The temperatures at which melting begins and is complete are recorded as the melting range.
- Apparatus: Melting point apparatus (e.g., Thiele tube, automated melting point device), thermometer, capillary tubes.
- Procedure Outline:
 - A small amount of finely powdered **phosmet oxon** is introduced into a capillary tube, which is then sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the first drop of liquid appears and the temperature at which the solid is completely liquefied are recorded.

Water Solubility (OECD Guideline 105)

This guideline details the flask method and the column elution method for determining the water solubility of substances.

- Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after reaching equilibrium.
- Apparatus: Shaking flask or vessel, constant temperature bath, analytical balance, centrifuge, and an appropriate analytical instrument (e.g., HPLC, GC-MS).
- Procedure Outline (Flask Method):

- An excess amount of **phosmet oxon** solid powder is added to a known volume of water in a flask.
- The flask is agitated in a constant temperature bath until equilibrium is reached.
- The solution is then centrifuged or filtered to remove undissolved solid.
- The concentration of **phosmet oxon** in the clear aqueous phase is determined using a validated analytical method.

Partition Coefficient (n-octanol/water) (OECD Guideline 107 or 117)

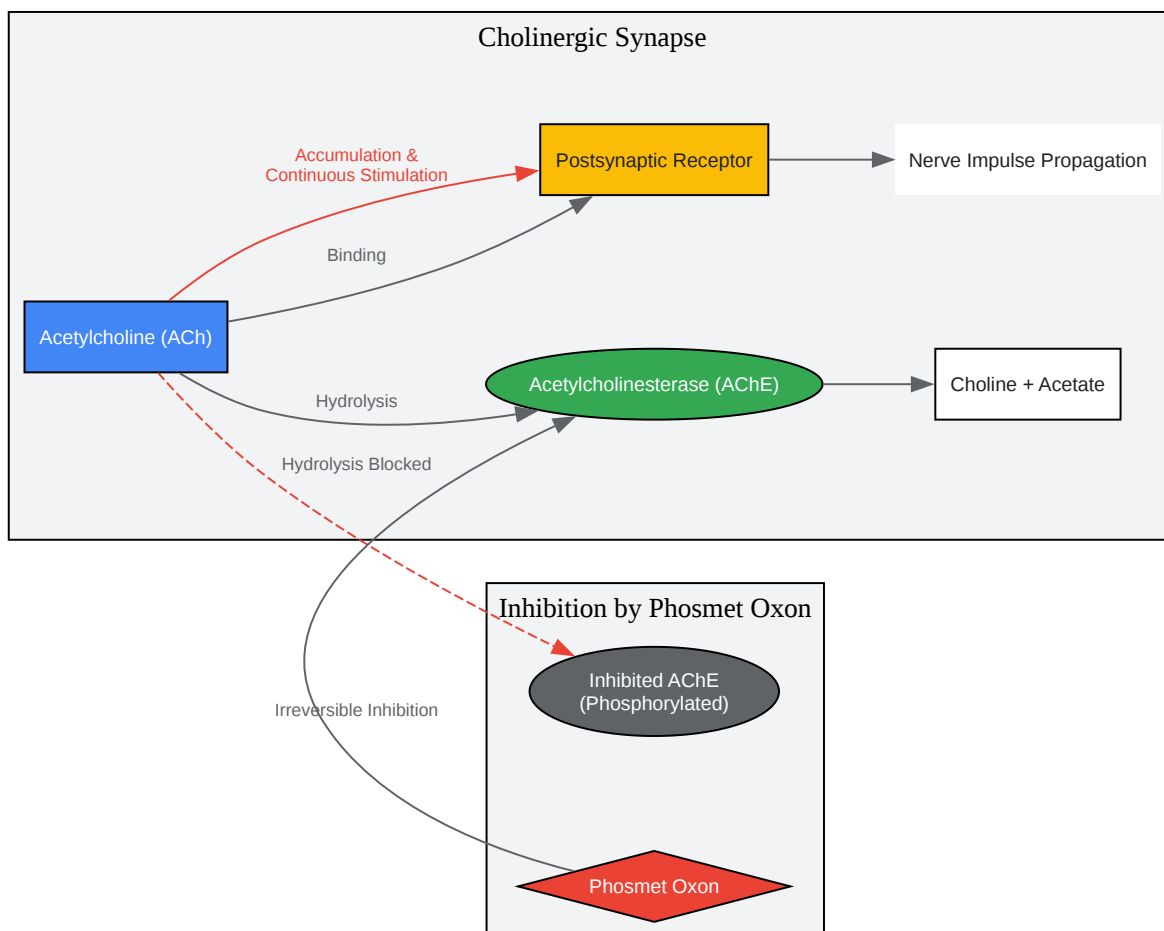
The partition coefficient (log P) is a measure of a chemical's lipophilicity. The shake flask method (OECD 107) is a traditional approach, while the HPLC method (OECD 117) offers a faster alternative.

- Principle (Shake Flask Method): The substance is dissolved in a mixture of n-octanol and water. After equilibration, the concentration of the substance in each phase is measured to calculate the partition coefficient.
- Apparatus: Separatory funnels, mechanical shaker, centrifuge, analytical instrument (e.g., UV-Vis spectrophotometer, HPLC).
- Procedure Outline (Shake Flask Method):
 - A known amount of **phosmet oxon** is added to a mixture of pre-saturated n-octanol and water.
 - The mixture is shaken until equilibrium is established.
 - The two phases are separated by centrifugation.
 - The concentration of **phosmet oxon** in both the n-octanol and water phases is determined.

- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase.

Mechanism of Action: Acetylcholinesterase Inhibition

Phosmet oxon exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in cholinergic synapses. Inhibition of AChE leads to an accumulation of ACh, resulting in continuous stimulation of cholinergic receptors and subsequent disruption of nerve function.



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Caption: Mechanism of Acetylcholinesterase Inhibition by **Phosmet Oxon**.

Spectroscopic Data

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, FT-IR) for **phosmet oxon** solid powder are not readily available in the public domain. Characterization of reference standards

typically relies on techniques like Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) for identification and quantification.

Mass Spectrometry (MS)

Mass spectrometry is a key analytical technique for the identification and confirmation of **phosmet oxon**. The fragmentation pattern observed in the mass spectrum provides a unique fingerprint for the molecule. While a detailed fragmentation analysis is beyond the scope of this guide without experimental data, the molecular ion peak ($[M]^+$) would be expected at m/z 301. Common fragmentation pathways for organophosphates involve cleavage of the P-S, P-O, and S-C bonds. The PubChem database lists GC-MS data for **phosmet oxon**, which can serve as a reference.

Conclusion

This technical guide provides a summary of the available physical and chemical properties of **phosmet oxon** solid powder, along with standardized experimental protocols for their determination. The primary mechanism of action, acetylcholinesterase inhibition, is also outlined. While quantitative data for some properties are limited and detailed spectroscopic analyses are not widely published, this guide serves as a valuable resource for professionals working with this compound. For regulatory purposes, it is imperative to determine these properties experimentally using the referenced OECD guidelines under Good Laboratory Practice (GLP) conditions.

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References

- 1. Phosmet oxon | C₁₁H₁₂NO₅PS | CID 77323 - PubChem [pubchem.ncbi.nlm.nih.gov]
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